

A Technical Guide to the Synthesis of Ortho-Substituted DPEphos Ligands

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Compound of Interest

Compound Name: *Bis(2-diphenylphosphinophenyl)ether*

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This in-depth technical guide provides a comprehensive overview of the synthesis of ortho-substituted DPEphos ligands. DPEphos (Bis[(2-diphenylphosphino)phenyl] ether) is a widely utilized P,P-bidentate ligand in catalysis, and the introduction of substituents at the ortho positions of its phenyl rings allows for fine-tuning of its steric and electronic properties, leading to enhanced catalytic performance. This guide details the synthetic protocols for various ortho-substituted DPEphos derivatives, presents key quantitative data in a structured format, and illustrates the synthetic pathways using clear diagrams.

Introduction to Ortho-Substituted DPEphos Ligands

DPEphos and its derivatives are a class of flexible, wide-bite-angle diphosphine ligands crucial in various transition metal-catalyzed reactions, including cross-coupling and hydroformylation. The electronic and steric properties of these ligands can be systematically modified by introducing substituents on the aryl groups attached to the phosphorus atoms. Ortho-substitution, in particular, has a profound impact on the ligand's coordination geometry and catalytic activity. This guide focuses on the synthesis of DPEphos ligands with methyl, methoxy, isopropyl, and fluoro substituents at the ortho positions. While some of these ligands, such as the parent DPEphos (R=H) and the methyl-substituted version (R=Me), are commercially available, others require specific synthetic procedures.^[1]

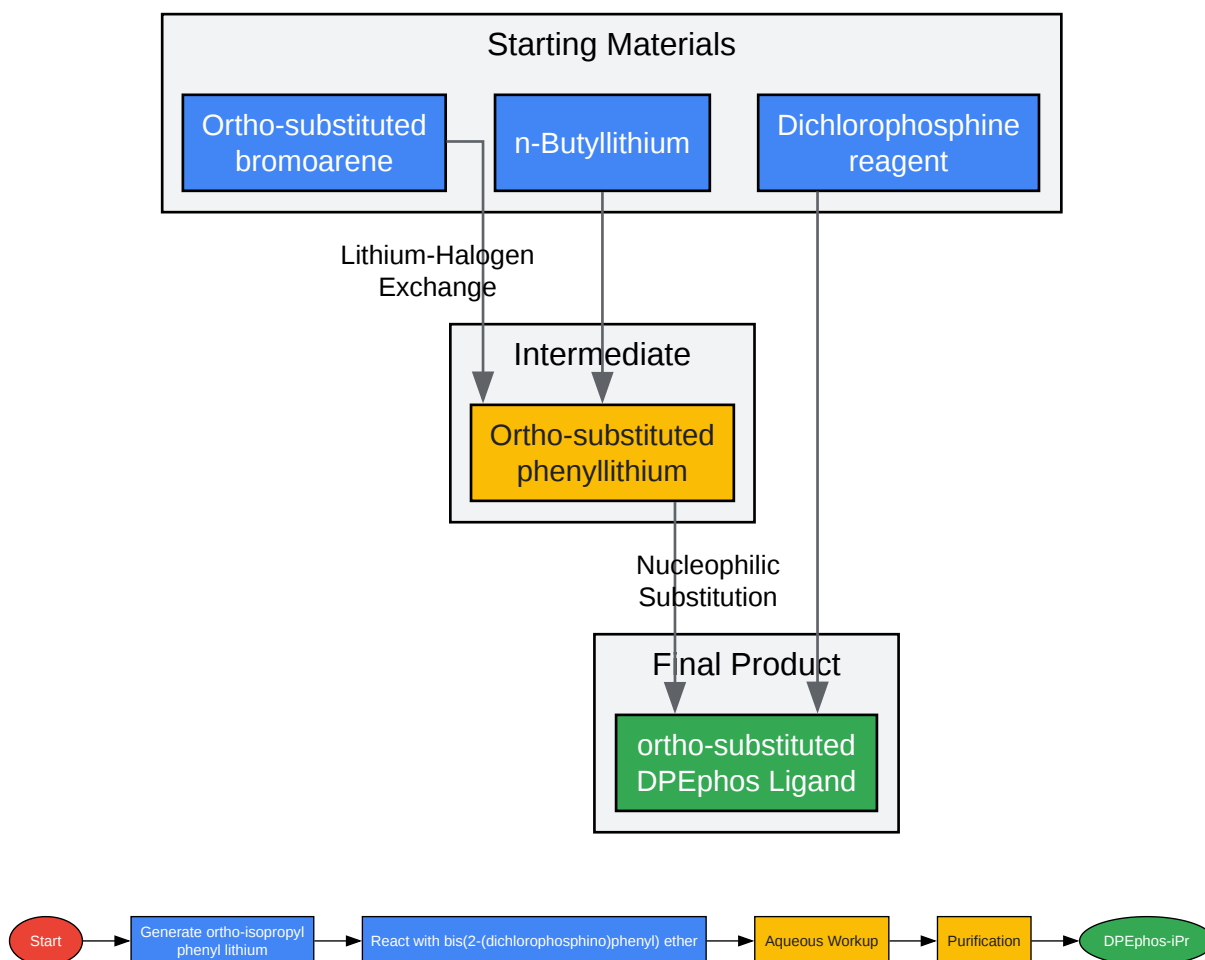
Synthetic Pathways and Methodologies

The general approach to synthesizing ortho-substituted DPEphos ligands involves the reaction of a suitable organometallic reagent, typically an ortho-substituted aryllithium or Grignard reagent, with a phosphorus electrophile. The choice of starting materials and reaction conditions is critical for achieving good yields and purity.

Synthesis of DPEphos-OMe and DPEphos-iPr

The synthesis of DPEphos ligands with ortho-alkoxy and ortho-alkyl substituents follows a common pathway involving the generation of an ortho-substituted phenyllithium species, which then reacts with a dichlorophosphine derivative.

Logical Relationship of the Synthesis:



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References

- 1. Ortho-aryl substituted DPEphos ligands: rhodium complexes featuring C–H anagostic interactions and B–H agostic bonds - PMC [pmc.ncbi.nlm.nih.gov]
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